

Application Notes and Protocols for FPR-A14 in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FPR-A14

Cat. No.: B15568934

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Introduction

FPR-A14 is a synthetic agonist for the Formyl Peptide Receptors (FPRs), a family of G protein-coupled receptors (GPCRs) crucial in the innate immune system and inflammatory responses. [1] These receptors, primarily expressed on phagocytic leukocytes like neutrophils and monocytes, recognize N-formylated peptides from bacteria and damaged host cells, triggering a cascade of cellular responses including chemotaxis, degranulation, and the production of reactive oxygen species (ROS). [1][2] The FPR family in humans consists of three members: FPR1, FPR2/ALX (also known as FPRL1), and FPR3. [1][2] **FPR-A14** has been shown to potently activate neutrophils and induce differentiation in neuroblastoma cells, making it a valuable tool for studying FPR signaling in various physiological and pathological contexts. [3]

This document provides detailed protocols for utilizing **FPR-A14** in cell culture experiments, focusing on key functional assays to characterize its effects on target cells.

Data Presentation

Quantitative Data Summary for FPR-A14

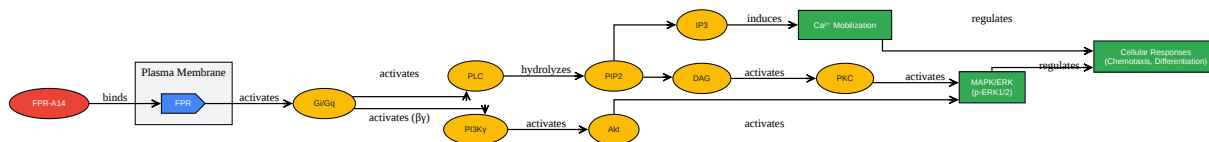
Parameter	Cell Type	Assay	EC50 Value (nM)
Chemotaxis	Neutrophils	Migration Assay	42
Calcium Mobilization	Neutrophils	Intracellular Ca ²⁺ Assay	630
Degranulation	RBL-2H3 cells expressing mFpr1	Degranulation Assay	~350
Degranulation	RBL-2H3 cells expressing mFpr2	Degranulation Assay	~890
ERK Phosphorylation	Murine Peritoneal Macrophages	Western Blot	Induces rapid phosphorylation

EC50 (Half-maximal effective concentration) values indicate the concentration of **FPR-A14** required to elicit 50% of the maximum response in a given assay.

Signaling Pathways and Experimental Workflows

FPR Signaling Pathway

Activation of Formyl Peptide Receptors by agonists like **FPR-A14** initiates a signaling cascade through heterotrimeric G proteins, primarily of the Gi and Gq families. This leads to the activation of downstream effectors such as phospholipase C (PLC) and phosphoinositide 3-kinase (PI3K). PLC activation results in the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG), leading to intracellular calcium mobilization and protein kinase C (PKC) activation, respectively. The $\beta\gamma$ subunits of the G protein can also activate PI3K. These pathways converge to activate the MAPK/ERK cascade, which plays a critical role in cell proliferation, differentiation, and survival.^{[1][4]}

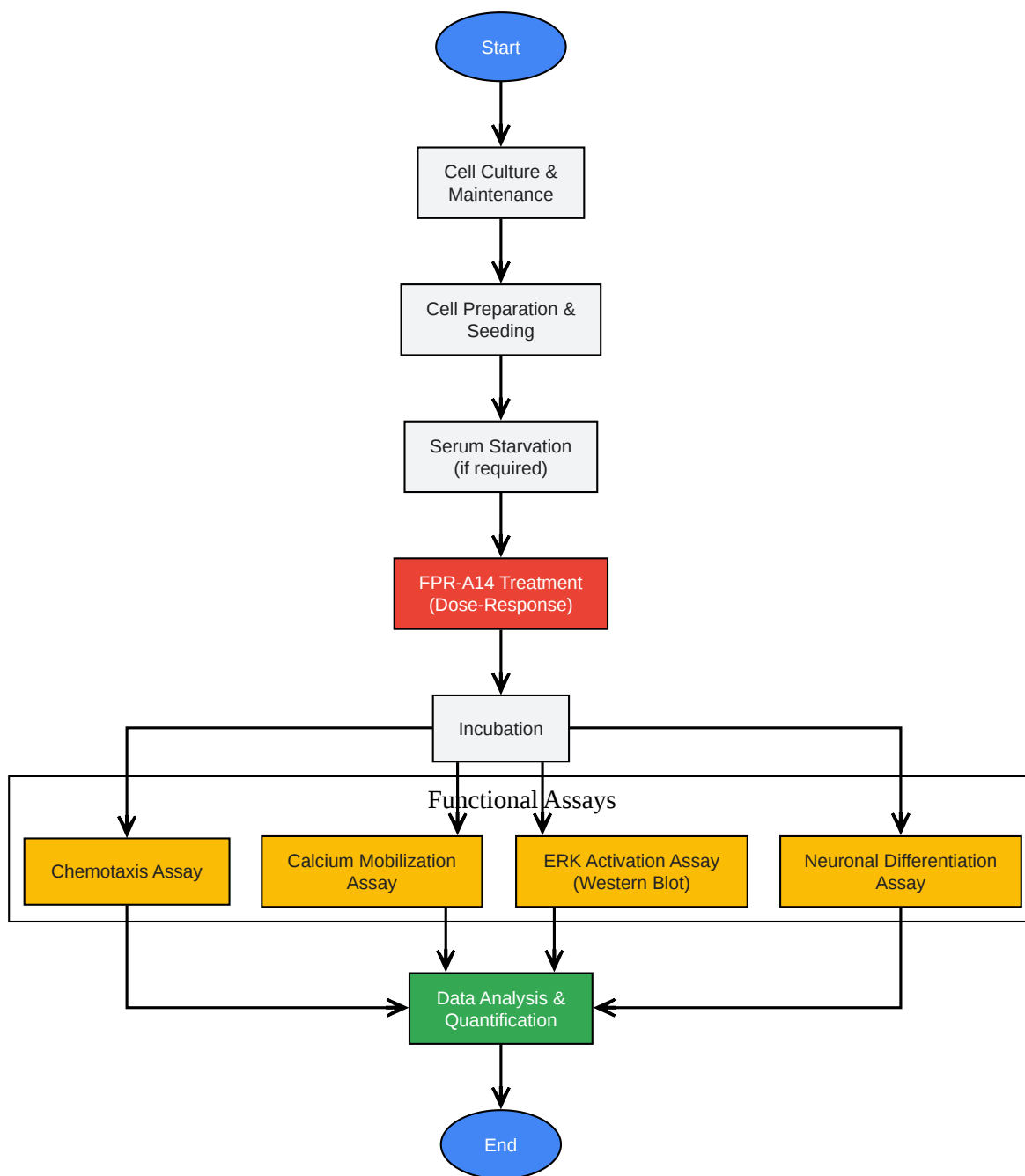


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Caption: **FPR-A14** activated signaling cascade.

Experimental Workflow for Cell-Based Assays

The following diagram outlines a general workflow for conducting cell-based assays with **FPR-A14**. Specific details for each assay are provided in the subsequent protocol sections.



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References

- 1. Formyl peptide receptor - Wikipedia [en.wikipedia.org]
- 2. The Formyl Peptide Receptors: Diversity of Ligands and Mechanism for Recognition - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com